

Quizalofop-P maximum residue limit MRL establishment

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Compound Focus: Quizalofop-P

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Regulatory Framework and Recent MRL Establishment

The process of setting MRLs in the EU is governed by **Regulation (EC) No 396/2005** [1]. This framework involves scientific evaluation by the European Food Safety Authority (EFSA) and subsequent implementation by the European Commission. The following example illustrates this process for **Quizalofop-P**.

An application was submitted to evaluate confirmatory data for **quizalofop-P-tefuryl**, one of the Quizalof-P variants [2]. Since the residue definition for risk assessment covers all related chemicals, the assessment included other variants: **quizalofop-P-ethyl** and **propaquizafop** [2]. EFSA's 2024 assessment concluded that the short-term and long-term intake of residues from the use of **quizalofop-P-tefuryl** is unlikely to present a risk to consumer health [2]. Based on such evaluations, the European Commission establishes specific MRLs.

The table below summarizes a recently established MRL for **Quizalofop-P**:

Substance	Commodity	MRL (mg/kg)	Residue Definition	Source
Quizalofop-P	Caraway	0.04 mg/kg	Sum of quizalofop, its salts, its esters (including propaquizafop) and its	Commission Regulation (EU)

Substance	Commodity	MRL (mg/kg)	Residue Definition	Source
			conjugates, expressed as quizalofop (any ratio of constituent isomers) [3].	2023/377

Analytical and Experimental Methodologies

The establishment and enforcement of MRLs rely on robust analytical methods. The research below details protocols for detecting and quantifying **Quizalofop-P** and its related compounds.

Analytical Method for Soil Degradation Studies

A study developed a method for determining quizalofop and its metabolites in soils, which is crucial for understanding environmental fate [4].

- **Equipment:** UHPLC coupled to Orbitrap mass spectrometry (MS).
- **Extraction Protocol:** Solid-liquid extraction, often using a version of the QuEChERS method with acetone or acetonitrile as the solvent [4].
- **Key Parameters:** The method provided suitable **limits of quantification (LOQs)**, recovery, and precision values for reliable evaluation [4].

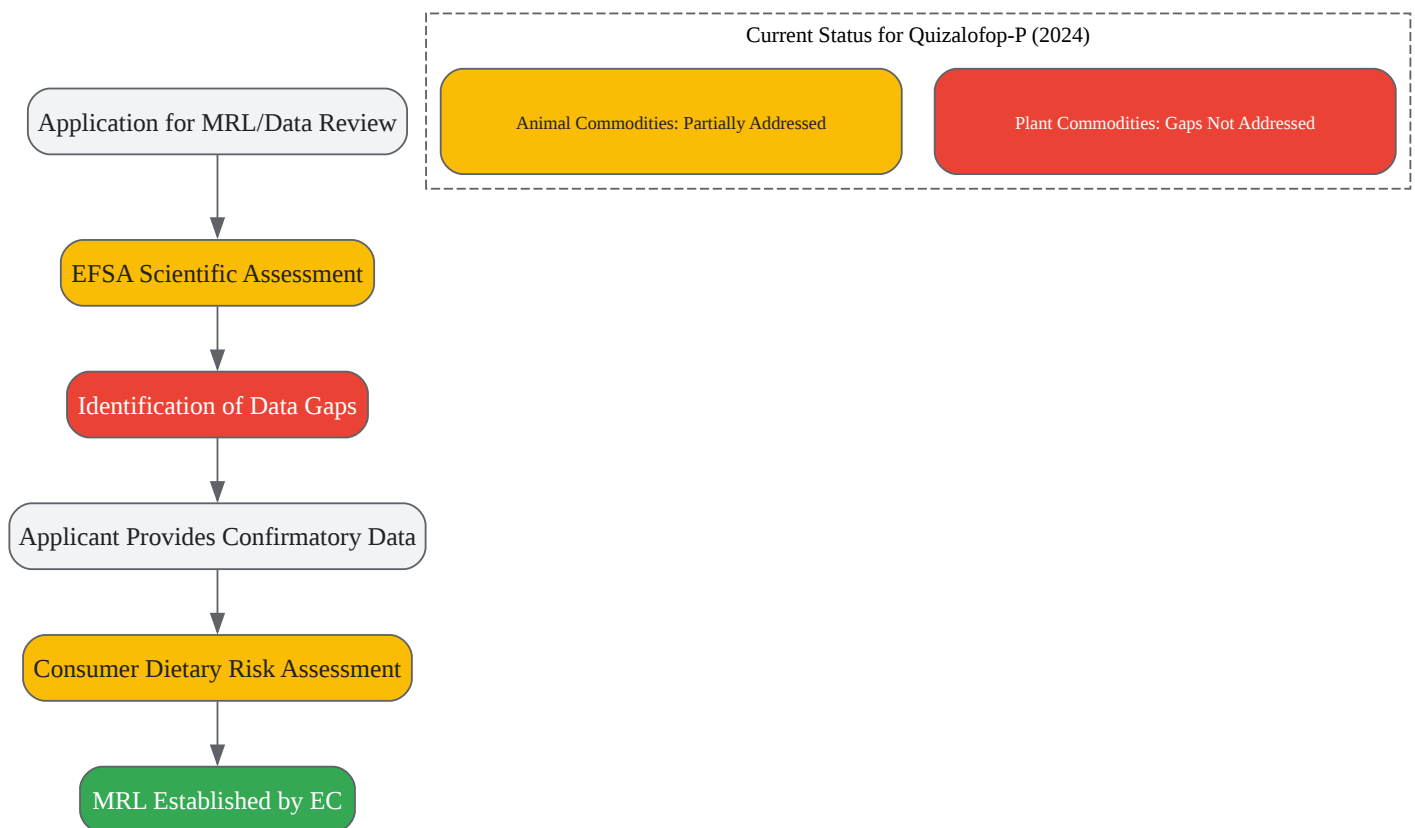
Experimental Protocol for Drift Damage Assessment

A 2023 study investigated the effects of **quizalofop-p**-ethyl herbicide drift on corn, providing a methodology for hazard assessment [5].

- **Test System:** Potted corn (variety Suyu 39) cultivated in a greenhouse.
- **Herbicide Application:** A bioassay spray tower (3WP-2000 model) was used to apply 10% **quizalofop-p**-ethyl EC at a dosage of 600 mL/ha.
- **Variables:** The study tested different spray volumes (150, 300, 450 L/ha) and drift deposition rates (1%, 5%, 10%, 30%).
- **Assessment Metrics:** Symptoms of herbicide damage and the inhibition rate of plant height were recorded on the 7th and 14th days after spraying [5].

Assessment Workflow and Data Gaps

The pathway from a pesticide application to an MRL decision is complex. The diagram below outlines the key steps and current status for **Quizalofop-P**, highlighting areas where data is still required.



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The assessment of confirmatory data for **Quizalofop-P** revealed that several data gaps identified in the 2017 review have not been fully resolved [2]:

- **For animal commodities:** The data gap was only fully addressed for muscle, poultry liver, and eggs. This led to a proposal to lower the MRLs for poultry fat and milk to the limit of quantification (LOQ) [2].
- **For plant commodities:** Data gaps regarding fully validated analytical methods for complex matrices, storage stability studies, and residue trials for many authorized uses were **not addressed** [2].

Key Insights for Researchers

Based on the current information, here are the main points for your audience of researchers and scientists:

- The **consumer risk assessment for quizalofop-P-tefuryl is currently favorable**, indicating that dietary exposure from supported uses is not a health concern [2].
- Significant **methodological and data gaps remain**, particularly for plant and some animal commodities. This highlights critical areas for future research to fully support the existing MRLs [2].
- The established MRLs and residue definitions encompass multiple chemical variants (**quizalofop-P-ethyl, -tefuryl, and propaquizafop**), which must be considered in any analytical method development [2] [3].

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